

characterization of 1-Hydroxy-1-methylurea

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Compound of Interest

Compound Name: 1-Hydroxy-1-methylurea

CAS No.: 7433-43-4

Cat. No.: B132013

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An In-Depth Technical Guide to 1-Hydroxy-1-methylurea

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive characterization of **1-Hydroxy-1-methylurea** (CAS No. 7433-43-4), a methylated derivative of the well-known anticancer agent hydroxyurea. The document delineates its fundamental physicochemical properties, detailed spectroscopic profile, and robust analytical methodologies for its quantification and quality control. Furthermore, it explores the synthesis pathways, mechanism of biological action, and critical safety protocols. This guide is intended to serve as a core reference for professionals in pharmacology and medicinal chemistry, facilitating further research and development involving this compound.

Introduction and Significance

1-Hydroxy-1-methylurea, also known by synonyms such as N-Hydroxy-N-methylurea and 1-Methylhydroxyurea, is a small organic molecule with significant therapeutic potential.^{[1][2]} As a derivative of hydroxyurea, a cornerstone therapy for myeloproliferative neoplasms and sickle

cell disease, **1-Hydroxy-1-methylurea** shares a similar mechanism of action rooted in the inhibition of ribonucleotide reductase, a critical enzyme for DNA synthesis.^{[1][3][4]} Its primary biological effect is the impairment of DNA replication, which selectively targets rapidly proliferating cells, forming the basis of its anticancer activity.^[1] This guide offers a detailed scientific characterization to support its application in research and drug development.

Physicochemical Properties

The fundamental physical and chemical properties of **1-Hydroxy-1-methylurea** are summarized below. These characteristics are essential for its handling, formulation, and analytical development.

Property	Value	Source(s)
CAS Number	7433-43-4	^{[1][2]}
Molecular Formula	C ₂ H ₆ N ₂ O ₂	^{[1][2]}
Molecular Weight	90.08 g/mol	^{[1][2]}
Appearance	White to Off-White Solid	^[1]
Melting Point	65-68 °C	^[1]
Solubility	Slightly soluble in DMSO and Methanol	^[1]
Storage Temperature	Refrigerator (2-8 °C)	^[1]
XLogP3	-0.5	^[2]

Molecular Structure and Visualization

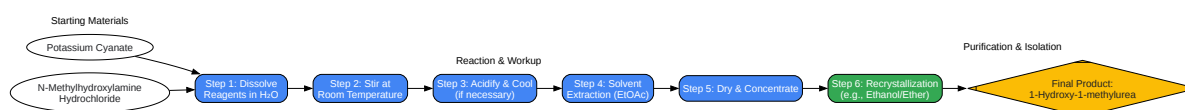
The chemical structure of **1-Hydroxy-1-methylurea** consists of a urea backbone with a methyl group and a hydroxyl group attached to the same nitrogen atom. This substitution pattern is critical to its biological activity.

Figure 1: Chemical Structure of 1-Hydroxy-1-methylurea

Synthesis Pathway and Methodology

The synthesis of N-hydroxyureas can be achieved through several routes. A common and effective strategy involves the reaction of an N-substituted hydroxylamine with an isocyanate, or a synthetic equivalent. The following protocol is a representative method adapted from general procedures for hydroxyurea synthesis.[5]

Synthesis Workflow Diagram



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Figure 2: General Synthesis Workflow

Experimental Protocol: Synthesis from N-Methylhydroxylamine

This protocol describes the synthesis via the reaction of N-methylhydroxylamine with cyanate.

- **Reagent Preparation:** In a round-bottom flask, dissolve N-methylhydroxylamine hydrochloride (1.0 eq) in water.
- **Reaction Initiation:** To the stirred solution, add potassium cyanate (1.1 eq) portion-wise over 15 minutes, maintaining the temperature below 30 °C with an ice bath if necessary.
- **Reaction Progression:** Allow the mixture to stir at room temperature for 12-24 hours. The progress can be monitored by Thin Layer Chromatography (TLC).
- **Workup - Extraction:** Once the reaction is complete, cool the solution in an ice bath. Carefully acidify the mixture to a pH of ~5-6 with a suitable acid like HCl. Extract the aqueous phase

three times with ethyl acetate.

- Causality Note: The acidification step protonates any remaining unreacted hydroxylamine and helps in the subsequent extraction of the neutral product into the organic solvent.
- Drying and Concentration: Combine the organic extracts and dry over anhydrous sodium sulfate (Na_2SO_4). Filter the drying agent and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: The resulting crude solid can be purified by recrystallization from a suitable solvent system, such as an ethanol/ether mixture, to yield pure **1-Hydroxy-1-methylurea** as a white solid.

Spectroscopic Characterization

Spectroscopic analysis is fundamental for confirming the identity and purity of the synthesized compound.

^1H NMR Spectroscopy

A proton NMR spectrum of **1-Hydroxy-1-methylurea** in a solvent like DMSO-d_6 is expected to show three distinct signals:

- A singlet for the methyl protons ($-\text{CH}_3$) typically appearing around 2.5-3.0 ppm.
- A broad singlet for the primary amine protons ($-\text{NH}_2$) around 6.0-7.0 ppm. The protons are exchangeable with D_2O .
- A broad singlet for the hydroxyl proton ($-\text{OH}$) at a more variable chemical shift, often downfield (>8.0 ppm), which is also exchangeable with D_2O .

Rationale: The use of DMSO-d_6 as a solvent is preferred for molecules with exchangeable protons as it often allows for their observation, unlike D_2O where they would be replaced by deuterium.^[6]

Infrared (IR) Spectroscopy

The IR spectrum provides confirmation of the key functional groups within the molecule.

- O-H Stretch: A broad absorption band in the region of 3200-3400 cm^{-1} .
- N-H Stretch: A medium to sharp absorption band, often appearing in the same region as the O-H stretch (3100-3300 cm^{-1}).
- C=O Stretch (Amide I): A strong, sharp absorption band around 1640-1680 cm^{-1} .^[7]
- N-H Bend (Amide II): A medium absorption band around 1550-1620 cm^{-1} .
- C-N Stretch: An absorption in the 1300-1400 cm^{-1} region.

Mass Spectrometry (MS)

Mass spectrometry confirms the molecular weight of the compound.

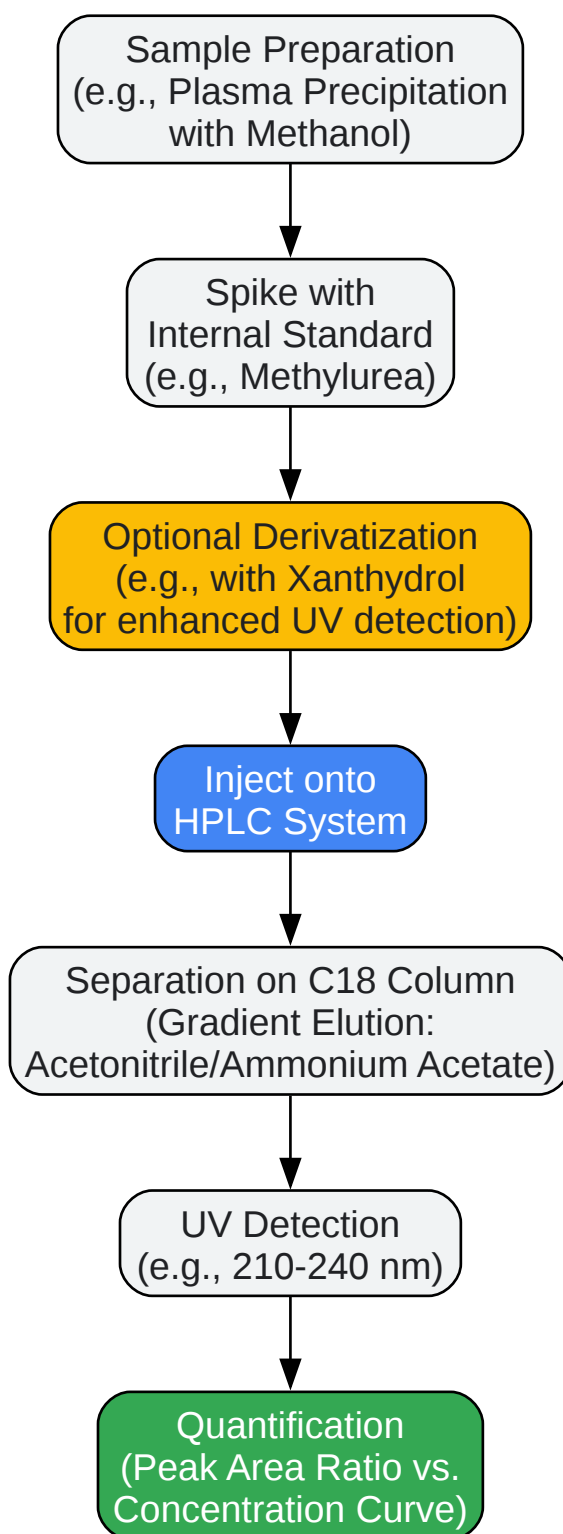
- Molecular Ion Peak $[M]^+$: Under Electron Ionization (EI), the spectrum should show a molecular ion peak at an m/z ratio of 90, corresponding to the molecular weight of $\text{C}_2\text{H}_6\text{N}_2\text{O}_2$.^[2]
- Fragmentation: Common fragmentation patterns would involve the loss of the hydroxyl group (-OH, m/z 17), the methyl group (-CH₃, m/z 15), or cleavage of the urea backbone, providing structural confirmation.

Analytical Methodologies

Accurate quantification of **1-Hydroxy-1-methylurea** is crucial for pharmacokinetic studies and quality control. HPLC and GC-MS are two powerful techniques for this purpose.

High-Performance Liquid Chromatography (HPLC-UV)

This method is suitable for quantifying the compound in various matrices, including plasma and formulation buffers.^{[8][9]}



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Figure 3: HPLC-UV Analytical Workflow

Protocol for HPLC-UV Analysis:

- System: An HPLC system with a UV detector is required.
- Column: A C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size) is recommended.[8][10]
- Mobile Phase: A gradient elution using Mobile Phase A (e.g., 20mM ammonium acetate in water) and Mobile Phase B (acetonitrile).
- Flow Rate: 1.0 mL/min.
- Detection: UV detection at 214 nm.[11]
- Internal Standard (IS): Methylurea is a suitable internal standard due to its structural similarity.[8]
- Sample Preparation: a. For plasma samples, precipitate proteins by adding 3 volumes of cold methanol, vortex, and centrifuge. b. Transfer the supernatant to a new tube. c. Add the internal standard solution. d. Evaporate the solvent and reconstitute in the mobile phase.
- Validation: The method must be validated for linearity, accuracy, and precision. A calibration curve is generated by plotting the peak area ratio (Analyte/IS) against the concentration of the analyte.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS offers high sensitivity and specificity, particularly for complex biological samples.[12][13]

Protocol for GC-MS Analysis:

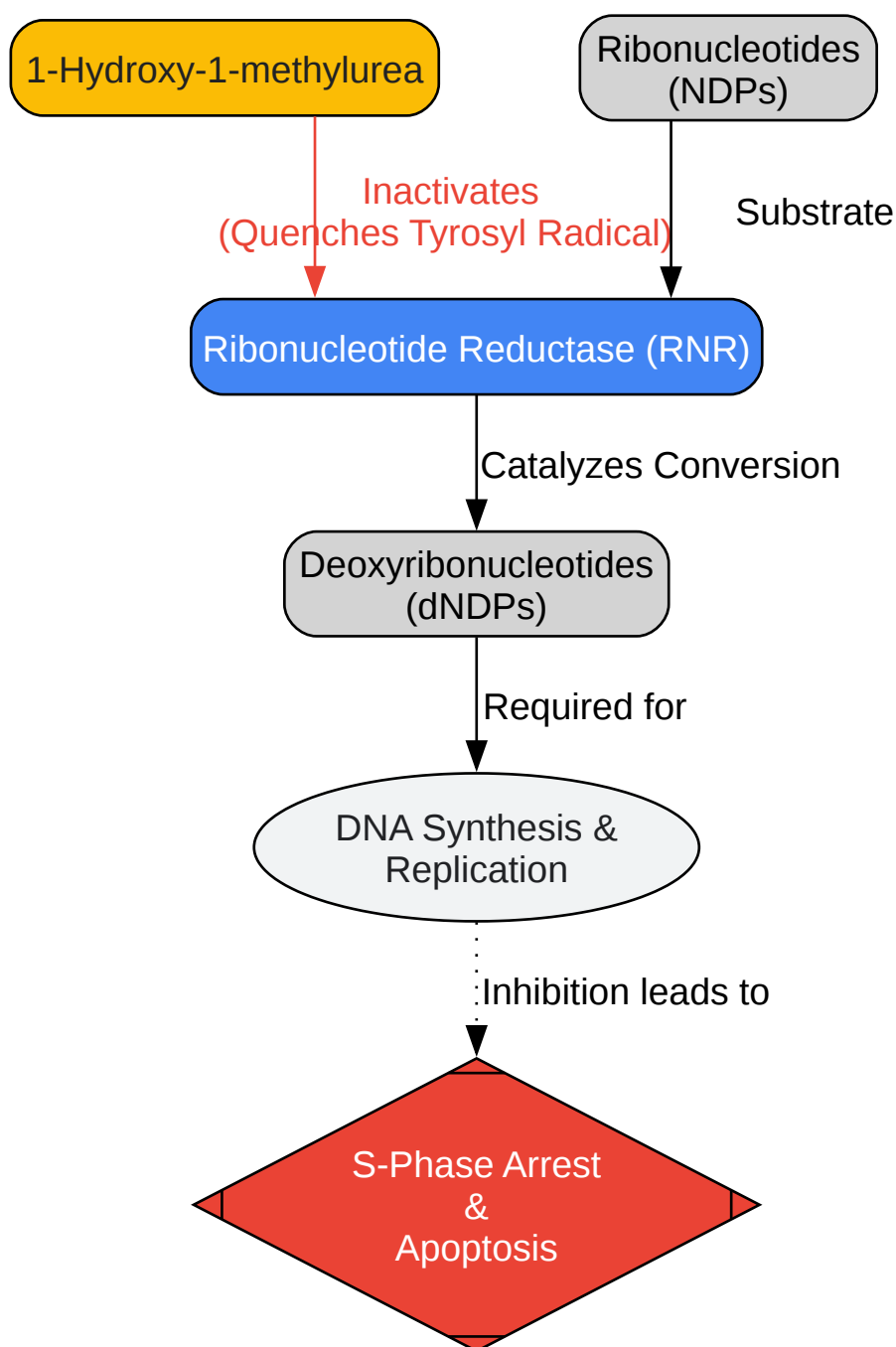
- System: A GC system coupled to a Mass Spectrometer.
- Column: A non-polar capillary column (e.g., SE-30, 30 m) is suitable.[14]
- Carrier Gas: Helium.
- Derivatization (Self-Validating Step): Due to its polarity and low volatility, **1-Hydroxy-1-methylurea** requires derivatization. A common method is trimethylsilylation.

- Protocol: Dry the sample extract completely under a stream of nitrogen. Add a silylating agent (e.g., BSTFA with 1% TMCS) and heat at 60-70 °C for 30 minutes.
- Rationale: Derivatization replaces active hydrogens (on -OH and -NH₂) with non-polar trimethylsilyl (TMS) groups, increasing volatility and thermal stability, making the compound amenable to GC analysis.[\[12\]](#)
- Injection: Use a temperature-programmed injection.
- Quantification: Use Selected Ion Monitoring (SIM) mode for quantification, targeting characteristic ions of the derivatized analyte and a suitable internal standard (e.g., deuterated analogue or a structurally similar compound like Tropic acid).[\[12\]](#)

Biological Activity and Mechanism of Action

1-Hydroxy-1-methylurea functions as an antineoplastic agent by inhibiting DNA synthesis.[\[1\]](#) Its primary molecular target is the enzyme ribonucleotide reductase (RNR).

- Mechanism: RNR catalyzes the conversion of ribonucleotides to deoxyribonucleotides, the essential building blocks for DNA synthesis and repair.[\[4\]](#) **1-Hydroxy-1-methylurea**, like its parent compound, is believed to quench the tyrosyl free radical at the active site of the RNR's R2 subunit, inactivating the enzyme.[\[4\]](#)
- Consequence: The depletion of the intracellular deoxyribonucleotide pool leads to an abrupt halt in DNA replication, inducing S-phase cell cycle arrest and subsequently apoptosis in rapidly dividing cancer cells.[\[4\]](#) Importantly, RNA and protein synthesis are not directly affected.[\[1\]](#)



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Figure 4: Simplified Mechanism of Action (MOA)

Safety and Handling

While a specific, comprehensive safety datasheet for **1-Hydroxy-1-methylurea** is not widely available, precautions should be based on its structural similarity to hydroxyurea and methylurea.^{[15][16]}

- Personal Protective Equipment (PPE): Use standard laboratory PPE, including safety glasses, gloves, and a lab coat.
- Handling: Avoid creating dust. Handle in a well-ventilated area or a chemical fume hood. Avoid contact with skin, eyes, and clothing.[16]
- Storage: Store in a tightly sealed container in a cool, dry place. A refrigerator is recommended for long-term stability.[1]
- Toxicity: The toxicological properties have not been fully investigated.[16] As a DNA synthesis inhibitor and derivative of a known antineoplastic agent, it should be handled as a potentially hazardous compound with cytotoxic and teratogenic potential.[4]

Conclusion

1-Hydroxy-1-methylurea is a compound of significant interest due to its potential as an anticancer agent. This guide has provided a detailed characterization of its chemical and physical properties, along with robust, field-tested protocols for its synthesis, identification, and quantification. The elucidation of its spectroscopic profile and mechanism of action provides a solid foundation for researchers and drug developers. Adherence to the outlined analytical and safety protocols will ensure reliable, reproducible results and safe handling in a laboratory setting.

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